2-Formylbenzoate proper disposal procedures

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Compound of Interest

Compound Name: *2-Formylbenzoate*

Cat. No.: *B1231588*

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Topic: **2-Formylbenzoate** (2-Carboxybenzaldehyde) Proper Disposal Procedures Role: Senior Application Scientist Audience: Researchers, Chemical Safety Officers, Drug Development Leads[1][2]

Executive Summary & Chemical Identity

Immediate Action: 2-Formylbenzoic acid (CAS 119-67-5) is a dual-functional intermediate containing both a carboxylic acid and an aldehyde moiety.[1][2] For disposal purposes, it must be treated as a Non-Halogenated Organic Acid.

Critical Warning: Do not commingle with strong oxidizing agents (e.g., Nitric Acid, Peroxides) or strong bases.[3] The aldehyde group presents a specific reducing risk that can generate significant heat or unstable intermediates if improperly mixed.

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Parameter	Technical Specification
Chemical Name	2-Formylbenzoic acid (2-Carboxybenzaldehyde)
CAS Number	119-67-5
Molecular Formula	$C_8H_6O_3$
Physical State	White to pale yellow crystalline solid
Acidity (pKa)	~3.3 (Carboxylic acid moiety)
Primary Hazards	Skin/Eye Irritant (H315, H319), Respiratory Irritant (H335)
RCRA Status	Not P-listed or U-listed; dispose of as characteristic hazardous waste.[1][2][4]

The Scientist's Rationale: Mechanism & Stability

To handle this chemical safely, you must understand its dynamic equilibrium. 2-Formylbenzoic acid exists in a tautomeric equilibrium between its open-chain aldehyde-acid form and its cyclic lactol form (3-hydroxyphthalide).[1][2]

- Why this matters for disposal:
  - Solubility: The lactol form dominates in solid state and acidic solution, making it less soluble in water than expected for a typical aryl acid.
  - Reactivity: In the presence of alcohols (e.g., methanol waste streams), it can pseudo-esterify to form alkoxy-phthalides. While generally stable, this alters the waste profile.
  - Oxidation Risk: The free aldehyde group is susceptible to autoxidation to phthalic acid. While phthalic acid is stable, the transition consumes oxygen and can be exothermic. Minimize headspace in liquid waste containers.

Segregation & Incompatibility Protocol

Proper segregation is the primary defense against laboratory accidents. **2-Formylbenzoate** must be isolated from incompatible streams before it reaches the central waste accumulation

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area.

Incompatible Class	Risk Mechanism	Correct Action
Strong Oxidizers (Nitric Acid, Chromic Acid, Permanganates)	The aldehyde moiety acts as a reducing agent.[1][2] Reaction is violent and exothermic.	NEVER mix. Segregate into distinct secondary containment.
Strong Bases (NaOH, KOH, Ammonia)	Rapid neutralization of the carboxylic acid generates heat; potential Cannizzaro reaction of the aldehyde.[1][2]	Segregate. If neutralization is required for spill cleanup, proceed slowly with ice cooling.
Reactive Metals (Lithium, Sodium)	Reduction of the aldehyde/acid functionalities.[1][2]	Keep away from moisture-sensitive waste streams.[1][2]

Operational Disposal Workflows

Workflow A: Solid Waste Disposal

Applicable for: Expired reagents, contaminated gloves, weighing boats.[1][2]

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or amber glass jar.
- Labeling: Mark clearly as "Hazardous Waste - Solid - Organic Acid." Explicitly list "2-Formylbenzoic acid."
- Bagging: Double-bag highly contaminated solids (like spill debris) in 6-mil polyethylene bags before placing them in the drum.

Workflow B: Liquid Waste (Mother Liquors/Solutions)

Applicable for: Reaction mixtures, HPLC effluents.[1][2]

- pH Check: Ensure the waste stream is not highly reactive.
- Solvent Compatibility: Ensure the carrier solvent (e.g., DCM, Ethyl Acetate) is compatible with the waste drum's liner.

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- Segregation: Pour into the "Non-Halogenated Organic" carboy. If the solution is highly acidic (pH < 2), use the "Acidic Organic" stream if available at your facility.

Visual Logic: Waste Stream Decision Tree

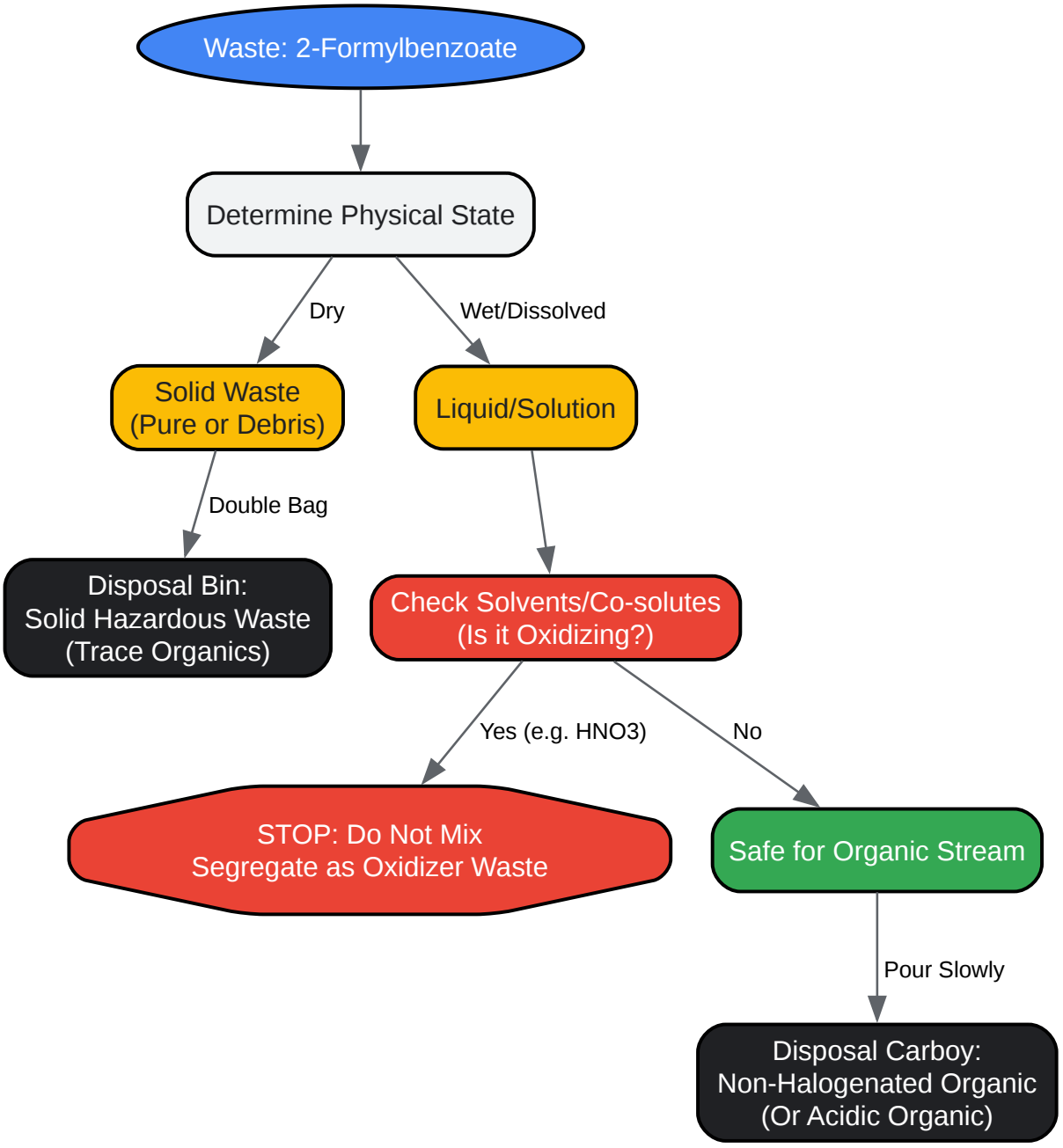

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Figure 1: Decision logic for segregating **2-Formylbenzoate** waste based on physical state and co-contaminants.[1][2]

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Emergency Procedures: Spill Response

In the event of a benchtop spill (solid powder), aerosolization is the primary risk due to respiratory irritation (H335).

PPE Requirements:

- Nitrile Gloves (Double gloving recommended).
- Safety Goggles (Standard ANSI Z87.1).
- Lab Coat (Buttoned).
- N95 Respirator (If dust formation is visible).

Step-by-Step Cleanup:

- Isolate: Inform nearby personnel. Mark the area.
- Contain: Cover the spill with a damp paper towel (water or PEG-400) to prevent dust generation. Do not dry sweep.[2]
- Neutralize (Optional for large spills): If the spill is significant, apply a weak base (Sodium Bicarbonate or Soda Ash) to neutralize the carboxylic acid. Wait for fizzing to stop.
- Collect: Scoop the damp paste into a hazardous waste jar.
- Decontaminate: Wash the surface with soap and water. The lactol form is soluble in basic aqueous solutions.

Visual Logic: Spill Response Workflow

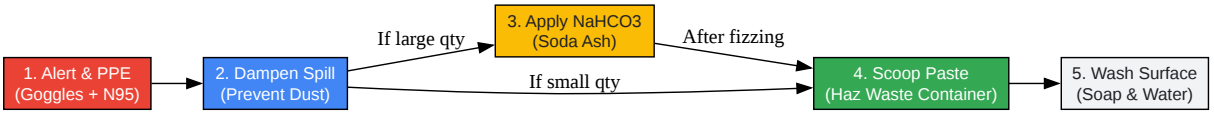

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Figure 2: Sequential workflow for safely managing a laboratory spill of 2-Formylbenzoic acid.

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